

# Spectroscopic Analysis of Disperse Red 311: A Technical Guide

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## Compound of Interest

Compound Name: Disperse red 311

Cat. No.: B12378036

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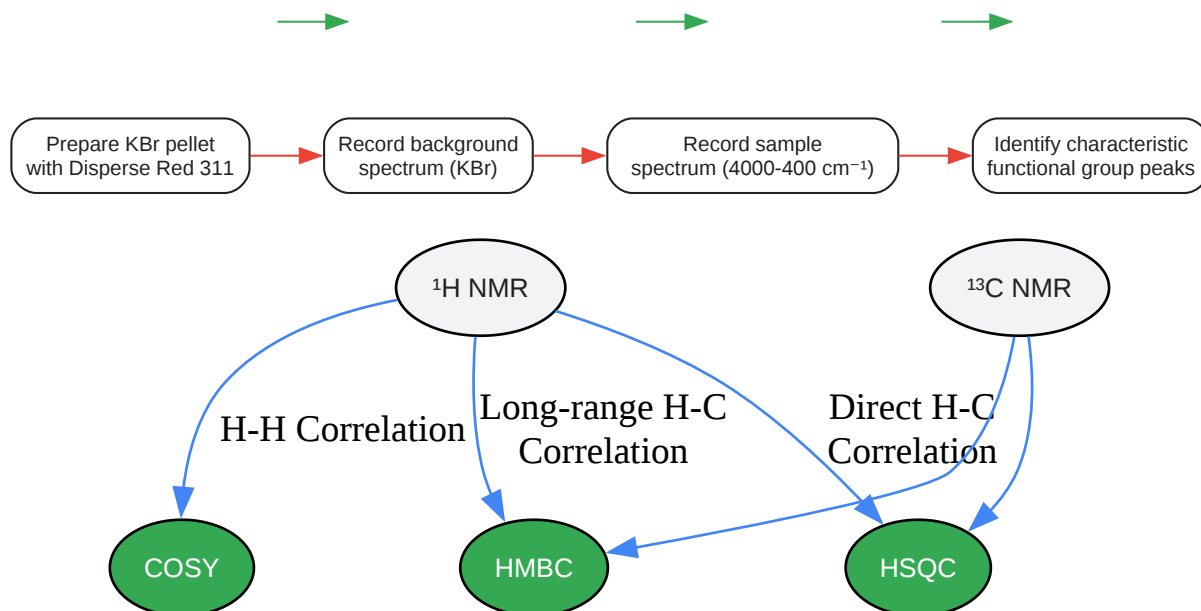
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Disperse Red 311** is a synthetic dye belonging to the anthraquinone class, characterized by its vibrant red hue and application in coloring hydrophobic materials such as polyester and acetate fibers. Its molecular formula is  $C_{22}H_{24}N_6O_9$ , with a molecular weight of 516.46 g/mol. The structural complexity and potential for interaction with biological macromolecules necessitate a thorough understanding of its spectroscopic properties. This technical guide provides a comprehensive overview of the analytical techniques used to characterize **Disperse Red 311**, including detailed experimental protocols and data interpretation. While specific experimental spectra for **Disperse Red 311** are not widely available in the public domain, this guide utilizes its known chemical structure and data from closely related anthraquinone dyes to provide a robust analytical framework.

Chemical Structure:

The chemical structure of **Disperse Red 311**, based on its SMILES notation, is presented below. This structure forms the basis for the interpretation of the spectroscopic data discussed in this guide.



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